

A Comprehensive Technical Guide to the Mechanical Properties of ASTM F1839 Foam

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: F1839-I

Cat. No.: B15567329

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the mechanical properties of rigid polyurethane foam conforming to the ASTM F1839 standard. This foam is a critical tool in the orthopedic and medical device fields, serving as a standardized testing medium that mimics the properties of human cancellous bone.^{[1][2][3][4][5]} Its consistent and reproducible characteristics make it an ideal substrate for evaluating the performance of orthopedic devices and instruments.

This guide offers a thorough compilation of quantitative mechanical data, detailed experimental protocols for key characterization tests, and visual workflows to facilitate a deeper understanding of the testing methodologies.

Core Mechanical Properties of ASTM F1839 Foam

The mechanical behavior of ASTM F1839 foam is categorized into several grades, each corresponding to a specific density range. This allows researchers to select a foam grade that most accurately represents the bone quality relevant to their study. The primary mechanical properties stipulated by the standard are compressive strength and modulus, shear strength and modulus, and screw pullout strength.

The following tables summarize the key mechanical properties for various grades of ASTM F1839 foam. Data presented is a compilation from the ASTM F1839-08 standard and a leading manufacturer's specifications.

Table 1: Density and Compressive Properties of ASTM F1839 Foam

Grade	Density (g/cc)	Compressive Strength (MPa)	Compressive Modulus (MPa)
5	0.08	0.6	16
8	0.13	1.5	38
10	0.16	2.2	58
12	0.19	3.2	81
15	0.24	4.9	123
17	0.27	6.2	155
20	0.32	8.4	210
25	0.40	13	317
30	0.48	18	445
35	0.56	24	592
40	0.64	31	759
50	0.80	48	1148

Data sourced from Sawbones, a commercial supplier of ASTM F1839 foam.

Table 2: Tensile and Shear Properties of ASTM F1839 Foam

Grade	Tensile Strength (MPa)	Tensile Modulus (MPa)	Shear Strength (MPa)	Shear Modulus (MPa)
5	1.0	32	0.59	7.1
8	1.3	56	1.2	14
10	2.1	86	1.6	19
12	2.5	112	2.1	24
15	3.7	173	2.8	33
17	4.6	205	3.4	39
20	5.6	284	4.3	49
25	8.8	399	5.9	68
30	12	592	7.6	87
35	16	713	9.4	108
40	19	1000	11	130
50	27	1469	16	178

Data sourced from Sawbones, a commercial supplier of ASTM F1839 foam.

Table 3: ASTM F1839-08 Standard Requirements for Mechanical Properties

Grade	Minimum Compressive Strength (MPa)	Maximum Compressive Strength (MPa)
5	0.4495	0.7800
10	1.745	2.820
12	2.485	3.970
15	3.820	6.050
20	6.630	10.45
25	10.15	16.00
30	14.30	22.70
35	19.15	30.55
40	24.60	39.55
50	37.35	61.05

These values represent the acceptable range for a foam to be classified under a specific grade according to the ASTM F1839-08 standard.

Detailed Experimental Protocols

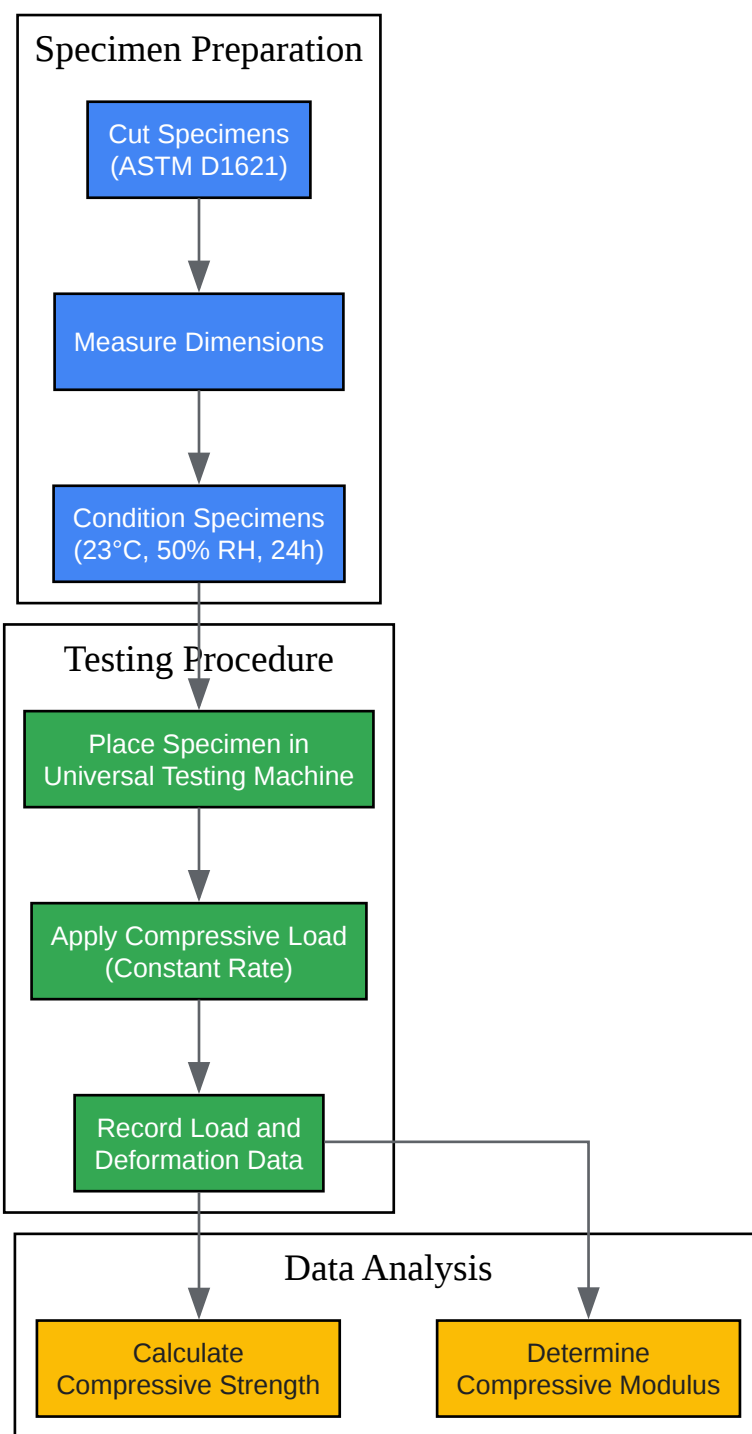
A comprehensive understanding of the mechanical properties of ASTM F1839 foam necessitates a detailed knowledge of the experimental protocols used for their determination. The following sections outline the methodologies for the key experiments cited in the standard.

Compressive Strength and Modulus Testing

The compressive properties of ASTM F1839 foam are determined in accordance with ASTM D1621. This test method is designed to measure the compressive strength and modulus of rigid cellular plastics.

Methodology:

- Specimen Preparation: At least five test specimens are required. The standard specimen is a right prism or cylinder with a minimum cross-sectional area of 258 mm² (4 in²) and a maximum of 23,225 mm² (36 in²). The height of the specimen should be between 25.4 mm (1 in) and its width or diameter. The surfaces of the specimen should be parallel and perpendicular to the loading direction.
- Conditioning: The specimens are conditioned at 23 ± 2°C (73.4 ± 3.6°F) and 50 ± 5% relative humidity for a minimum of 24 hours before testing.
- Test Procedure:
 - The specimen is placed between two parallel platens of a universal testing machine.
 - A compressive load is applied at a constant rate of crosshead movement. The speed of testing is set to 2.5 ± 0.25 mm/min (0.1 ± 0.01 in/min) for each 25.4 mm (1 in) of specimen thickness.
 - The load and deformation are recorded continuously until the specimen yields or fractures.
- Data Analysis:
 - Compressive Strength: Calculated as the maximum compressive stress sustained by the specimen during the test.
 - Compressive Modulus: Determined from the initial linear portion of the stress-strain curve.



[Click to download full resolution via product page](#)

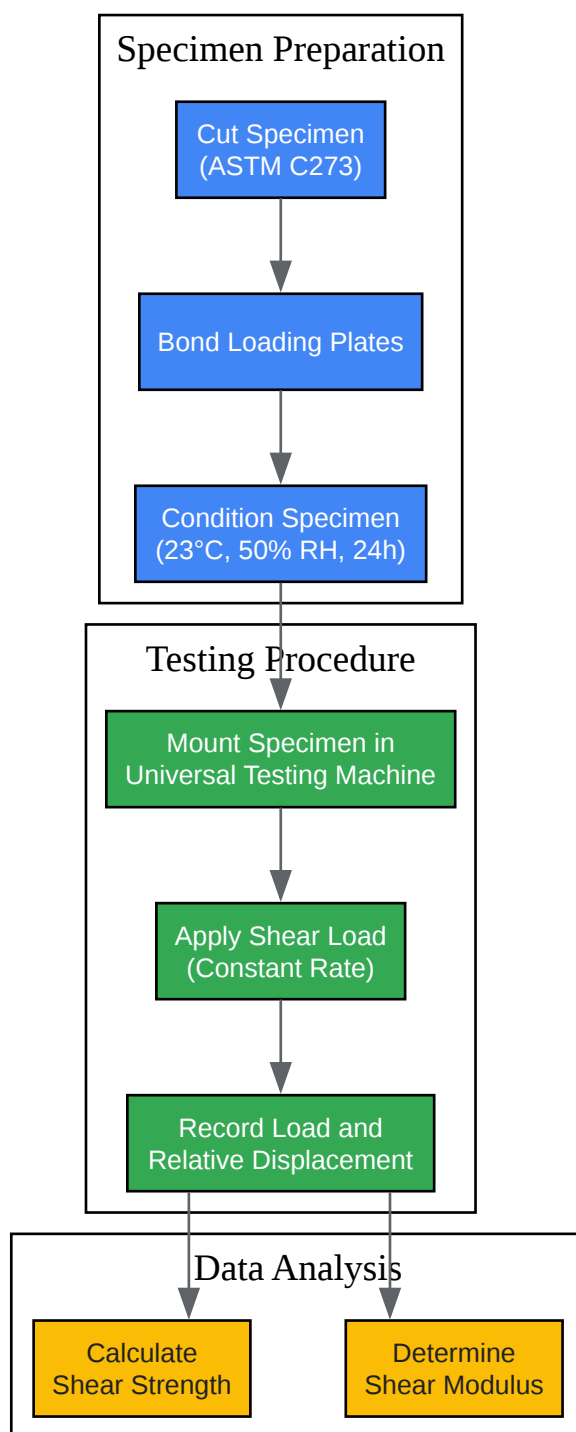
Figure 1: Workflow for Compressive Strength and Modulus Testing of ASTM F1839 Foam.

Shear Strength and Modulus Testing

The shear properties of ASTM F1839 foam are determined using ASTM C273. This method is intended for determining the shear strength and modulus of sandwich core materials, which is applicable to rigid foams.

Methodology:

- **Specimen Preparation:** The test specimen is a rectangular plate with a recommended length of at least 12 times its thickness. The width should be at least twice the thickness. The loading plates are bonded to the faces of the foam specimen.
- **Conditioning:** Similar to compression testing, specimens are conditioned at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours.
- **Test Procedure:**
 - The specimen assembly is mounted in a universal testing machine.
 - A shear load is applied to the specimen through the loading plates at a constant rate of crosshead movement. The recommended speed is 0.5 mm/min (0.02 in/min).
 - The load and the relative displacement of the loading plates are recorded.
- **Data Analysis:**
 - **Shear Strength:** Calculated as the maximum shear stress sustained by the specimen.
 - **Shear Modulus:** Determined from the slope of the initial linear portion of the shear stress-strain curve.



[Click to download full resolution via product page](#)

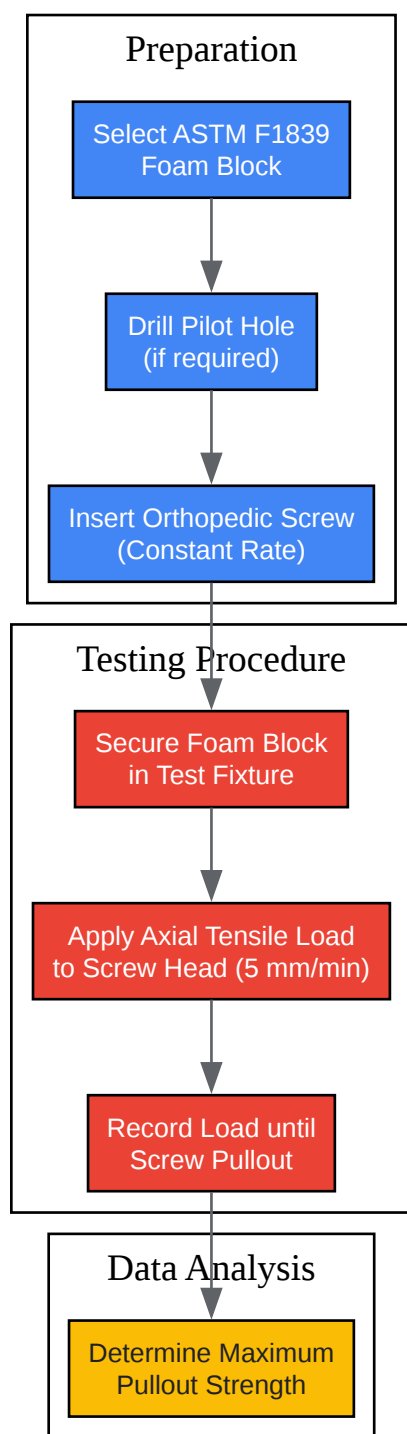
Figure 2: Workflow for Shear Strength and Modulus Testing of ASTM F1839 Foam.

Screw Pullout Strength Testing

The screw pullout strength is a critical parameter for evaluating the fixation of orthopedic screws. This test is performed in accordance with Annex A3 of ASTM F543.

Methodology:

- **Specimen Preparation:** A block of ASTM F1839 foam of the desired grade is used. A pilot hole may be drilled into the foam block, with the diameter and depth specified by the screw manufacturer or the research protocol.
- **Screw Insertion:** The orthopedic screw is inserted into the foam block. The insertion torque and axial force can be recorded during this process. The insertion is typically performed at a slow and constant rotational speed (e.g., 2 rpm).
- **Test Procedure:**
 - The foam block with the inserted screw is secured in a fixture within a universal testing machine.
 - An axial tensile load is applied to the head of the screw at a constant rate of displacement, typically 5 mm/min.
 - The load is applied until the screw pulls out of the foam block.
- **Data Analysis:**
 - **Maximum Pullout Strength:** The peak axial force recorded during the pullout test.



[Click to download full resolution via product page](#)

Figure 3: Workflow for Screw Pullout Strength Testing in ASTM F1839 Foam.

Conclusion

ASTM F1839 rigid polyurethane foam provides a reliable and consistent standard material for the mechanical testing of orthopedic devices. Its well-defined mechanical properties, which can be tailored by selecting from various grades, allow for the simulation of a range of human cancellous bone qualities. A thorough understanding of the mechanical data and the standardized testing protocols is essential for researchers, scientists, and drug development professionals to ensure the accuracy and reproducibility of their findings. This guide serves as a comprehensive resource to facilitate the effective use of ASTM F1839 foam in the advancement of orthopedic and medical device technologies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. standards.iteh.ai [standards.iteh.ai]
- 2. store.astm.org [store.astm.org]
- 3. testresources.net [testresources.net]
- 4. store.astm.org [store.astm.org]
- 5. ASTM F1839 - EndoLab [endolab.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Mechanical Properties of ASTM F1839 Foam]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15567329/docs#a-comprehensive-technical-guide-to-the-mechanical-properties-of-astm-f1839-foam>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)